

Application Notes and Protocols: 4-Nonanone in Fragrance and Perfumery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nonanone

Cat. No.: B1580890

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Nonanone (CAS 4485-09-0), also known as pentyl propyl ketone, is a ketone with a characteristic sweet and fruity aroma.[1] While it is recognized as a flavoring agent in the food industry, its application in fragrance and perfumery is not as well-documented, with some sources indicating it is "not for fragrance use".[2] This document provides an overview of the known olfactory properties of **4-nonanone**, relevant experimental protocols for sensory evaluation, and a description of the olfactory signaling pathway. The information is intended to guide researchers in exploring the potential applications of **4-nonanone** and similar ketones in fragrance development.

Olfactory Profile and Properties of 4-Nonanone

4-Nonanone is a colorless liquid with the molecular formula C₉H₁₈O.[1][3] Its odor is generally described as sweet and fruity.[1] While specific quantitative data on the odor threshold of **4-nonanone** is not readily available in the reviewed literature, its structural analogs, such as 2-nonanone and 3-nonanone, are utilized in perfumery for their fruity, floral, and cheesy notes.[4][5][6] For instance, 3-nonanone is used in floral perfumes.[4]

Physicochemical Properties of **4-Nonanone**:

Property	Value	Reference
Molecular Weight	142.24 g/mol	[3]
Boiling Point	188.0 °C at 760 mm Hg	[3]
Flash Point	61.11 °C	[2]
Specific Gravity	0.821 to 0.827 @ 25 °C	[2]
Refractive Index	1.416 to 1.422 @ 20 °C	[2]

Experimental Protocols

Sensory Evaluation of 4-Nonanone

Objective: To determine the olfactory profile and intensity of **4-nonanone**.

Materials:

- **4-Nonanone** (high purity)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Perfumer's alcohol
- Glass smelling strips (blotters)
- Controlled environment sensory booth

Procedure:

- Sample Preparation: Prepare a series of dilutions of **4-nonanone** in the chosen solvent (e.g., 10%, 1%, 0.1% w/w).
- Blotter Preparation: Dip a smelling strip into each dilution for 2-3 seconds, ensuring a consistent amount of liquid is absorbed. Allow the solvent to evaporate for a few seconds.
- Sensory Panel: A panel of trained sensory analysts should evaluate the blotters in a controlled environment, free from extraneous odors.[7]

- Evaluation: Panelists should describe the odor characteristics at different time intervals (top note, middle note, base note) and rate the odor intensity on a standardized scale (e.g., a 9-point scale from "no odor" to "extremely strong").[\[8\]](#)
- Data Analysis: Compile the descriptors and intensity ratings to create a comprehensive olfactory profile of **4-nonanone**.

Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To identify the specific odor-active compounds in a fragrance formulation containing **4-nonanone** and to characterize their individual sensory contributions.[\[9\]](#)[\[10\]](#)

Apparatus:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactory detection port (ODP).[\[11\]](#)[\[12\]](#)
- Capillary column suitable for fragrance analysis (e.g., DB-5 or equivalent).
- Helium as carrier gas.
- Fragrance sample containing **4-nonanone**.

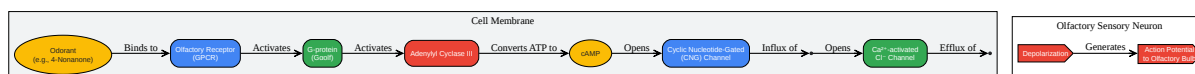
Procedure:

- Sample Injection: Inject a small volume of the fragrance sample into the GC.
- Chromatographic Separation: The sample components are separated based on their volatility and interaction with the stationary phase of the column.
- Dual Detection: The effluent from the column is split between the FID and the ODP.
- Olfactory Evaluation: A trained panelist (assessor) sniffs the effluent from the ODP and records the retention time, odor descriptor, and intensity of each perceived scent.[\[10\]](#)[\[11\]](#)
- Chemical Identification: Simultaneously, the FID provides a chromatogram showing the chemical components. For more definitive identification, a mass spectrometer (MS) can be used in place of or in addition to the FID.[\[9\]](#)[\[10\]](#)

- **Data Correlation:** The olfactory data is correlated with the chemical data from the FID/MS to identify the compounds responsible for specific odors.

Olfactory Signaling Pathway

The perception of odorants like **4-nonanone** is initiated by the binding of these molecules to olfactory receptors in the nasal epithelium. This triggers a cascade of intracellular events leading to the transmission of a signal to the brain.

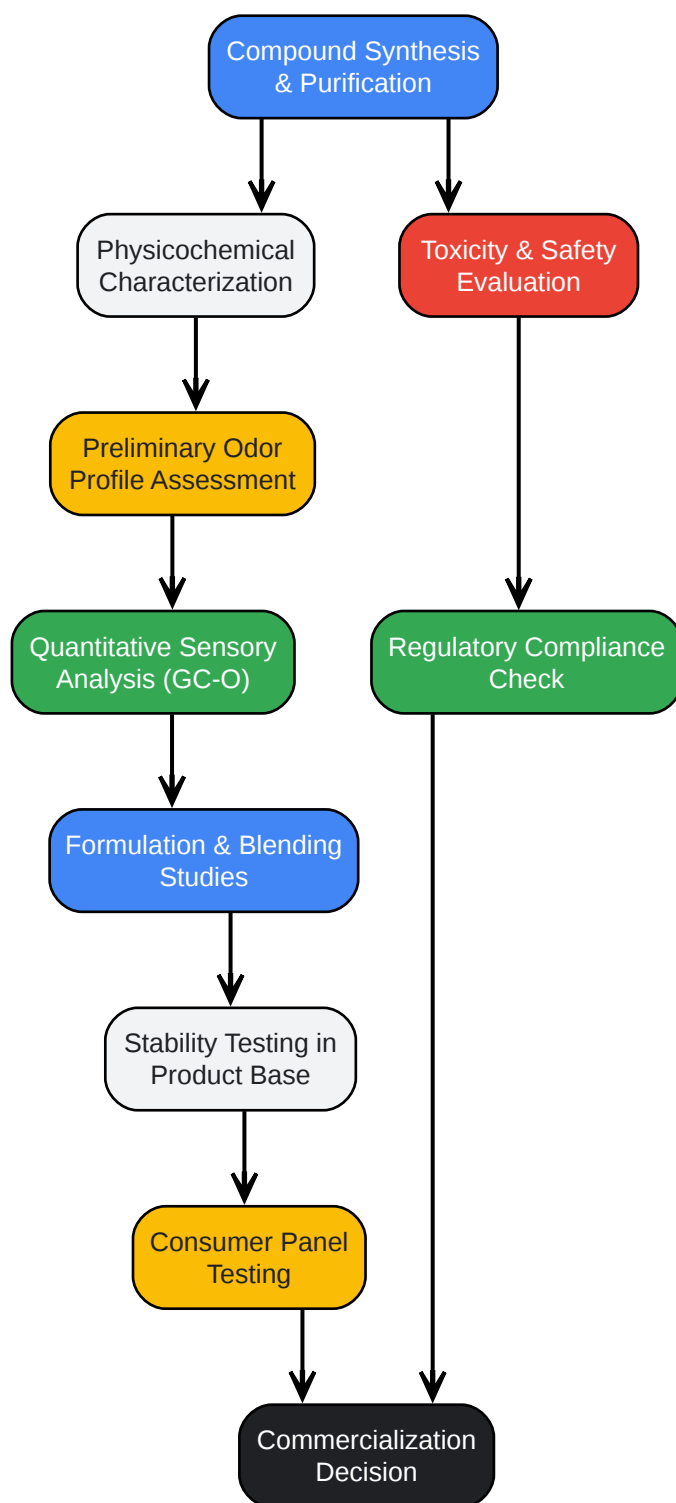


[Click to download full resolution via product page](#)

Caption: Olfactory signaling pathway upon odorant binding.

Logical Workflow for Fragrance Application Evaluation

The following workflow outlines the steps for evaluating the potential of a novel compound, such as **4-nonanone**, for use in perfumery.



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating a new fragrance ingredient.

Conclusion

While **4-nonanone** possesses a potentially desirable sweet, fruity odor profile, its use in commercial perfumery is not well-established, and conflicting information exists. The provided protocols for sensory evaluation and GC-O analysis offer a systematic approach for researchers to thoroughly characterize its olfactory properties. Understanding the fundamental mechanisms of olfactory perception, as depicted in the signaling pathway, provides a basis for appreciating how such molecules elicit a sensory response. Further research is required to determine the precise applications, optimal inclusion levels, and safety of **4-nonanone** in fragrance formulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 4485-09-0: 4-Nonanone | CymitQuimica [cymitquimica.com]
- 2. 4-nonanone, 4485-09-0 [thegoodscentscompany.com]
- 3. 4-Nonanone | C₉H₁₈O | CID 78236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-nonanone, 925-78-0 [thegoodscentscompany.com]
- 5. 2-nonanone, 821-55-6 [perflavory.com]
- 6. 2-nonanone, 821-55-6 [thegoodscentscompany.com]
- 7. ethz.ch [ethz.ch]
- 8. ijcea.org [ijcea.org]
- 9. Fragrance And Flavor Component Analysis: Techniques And Applications - Blogs - News [alwsci.com]
- 10. Gas Chromatography Analysis with Olfactometric Detection (GC-O) as a Useful Methodology for Chemical Characterization of Odorous Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Gas chromatography-olfactometry - Wikipedia [en.wikipedia.org]
- 12. gcms.cz [gcms.cz]

- To cite this document: BenchChem. [Application Notes and Protocols: 4-Nonanone in Fragrance and Perfumery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580890#4-nonanone-applications-in-fragrance-and-perfumery]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com